

# physical properties of crystalline titanium(IV) nitrate

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## Compound of Interest

Compound Name: titanium(IV) nitrate

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An in-depth technical guide to the physical properties of crystalline **titanium(IV) nitrate**, prepared for researchers, scientists, and drug development professionals.

## Introduction

**Titanium(IV) nitrate**, with the chemical formula  $\text{Ti}(\text{NO}_3)_4$ , is a colorless, volatile, and diamagnetic solid.[1][2][3] It is an unusual example of a binary transition metal nitrate that sublimates readily.[1][2][3] As an anhydrous material, it is highly reactive and hygroscopic, converting to ill-defined hydrates upon exposure to moisture.[1] Its high reactivity extends to hydrocarbons, and it thermally decomposes to form titanium dioxide.[1][4] This guide provides a comprehensive overview of the core physical and structural properties of crystalline **titanium(IV) nitrate**, detailed experimental protocols for its synthesis and characterization, and graphical representations of its chemical behavior.

## Physicochemical and Structural Properties

The fundamental physical and structural characteristics of crystalline  $\text{Ti}(\text{NO}_3)_4$  are summarized in the tables below. Data is presented for the compound in its standard state (at 25 °C, 100 kPa) unless otherwise noted.[1][2][4]

### Table 1: General Physical Properties

Property	Value
Chemical Formula	Ti(NO <sub>3</sub> ) <sub>4</sub>
Molar Mass	295.8866 g/mol [1][2]
Appearance	White, volatile solid[1][4]
Density	2.192 g/cm <sup>3</sup> [1][2]
Melting Point	58 °C (331 K)[1][2]
Boiling Point	Decomposes upon heating[1][2][4]
Solubility	Soluble in nonpolar solvents (e.g., CCl <sub>4</sub> , SiCl <sub>4</sub> ). [1] Reacts with water.[1][2]

## Table 2: Crystallographic Data

The crystal structure of **titanium(IV) nitrate** was determined through single-crystal X-ray diffraction. The molecule features a central titanium atom coordinated by four bidentate nitrate ligands, resulting in a coordination number of 8.[1][5] The overall molecular geometry is described as a flattened tetrahedron with D<sub>2d</sub> symmetry.[1][5][6]

Parameter	Value
Crystal System	Monoclinic[1][5][6]
Space Group	P2 <sub>1</sub> /c[1][5][6]
Lattice Constants	a = 7.80 Å[1][5][6]
b = 13.57 Å[1][5][6]	
c = 10.34 Å[1][5][6]	
β = 125.0°[1][5][6]	
Unit Cell Volume (V)	896.52 Å <sup>3</sup> [1]
Formula Units (Z)	4[1][5][6]

**Table 3: Spectroscopic and Bond Data**

Parameter	Value
Infrared Absorption	Strong absorption at 1635 cm <sup>-1</sup> , assigned to a N-O stretching vibrational mode.[1][5]
N-O Bond Distances	1.292 Å (coordinated to Ti)[5][6] 1.185 Å (non-coordinated/terminal)[5][6]

## Experimental Protocols

### Synthesis of Crystalline Titanium(IV) Nitrate

The primary method for synthesizing anhydrous **titanium(IV) nitrate** is through the nitration of titanium(IV) chloride (TiCl<sub>4</sub>) using a powerful nitrating agent like dinitrogen pentoxide (N<sub>2</sub>O<sub>5</sub>).[1][4]

Methodology:

- **Reactant Preparation:** Anhydrous titanium(IV) chloride (TiCl<sub>4</sub>) and dinitrogen pentoxide (N<sub>2</sub>O<sub>5</sub>) are used as the primary reactants. All manipulations must be carried out under strictly anhydrous conditions, typically using a dry nitrogen atmosphere in a glovebox or Schlenk line, as both the reactant TiCl<sub>4</sub> and the product are highly sensitive to moisture.
- **Reaction:** TiCl<sub>4</sub> is reacted with a stoichiometric excess of N<sub>2</sub>O<sub>5</sub>. The reaction proceeds according to the following equation:
  - $\text{TiCl}_4 + 4 \text{N}_2\text{O}_5 \rightarrow \text{Ti}(\text{NO}_3)_4 + 4 \text{ClNO}_2$
- **Product Isolation:** The product, Ti(NO<sub>3</sub>)<sub>4</sub>, is a volatile solid and can be isolated and purified by sublimation under vacuum. This step also helps to remove the volatile byproduct, nitryl chloride (ClNO<sub>2</sub>).
- **Storage:** The resulting white crystalline solid must be stored in a sealed container under an inert atmosphere to prevent decomposition and hydration.

### Characterization by Single-Crystal X-ray Diffraction

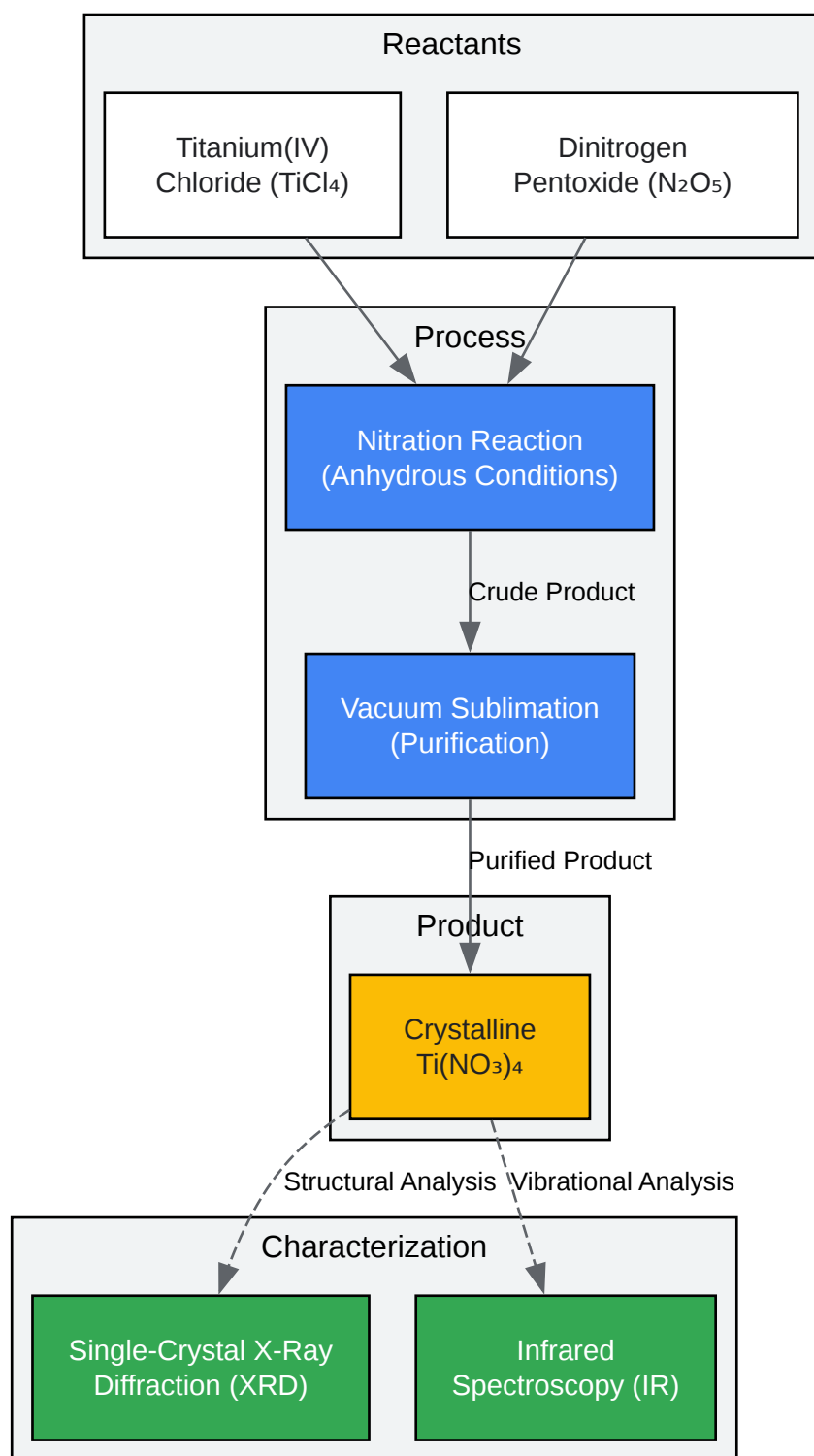
The definitive structural elucidation of  $\text{Ti}(\text{NO}_3)_4$  was performed by Garner and Wallwork (1966) using single-crystal X-ray diffraction.

#### Methodology:

- **Crystal Mounting:** A suitable single crystal of  $\text{Ti}(\text{NO}_3)_4$  is selected and mounted on a goniometer head. Due to the compound's sensitivity to air and moisture, the crystal must be handled under an inert atmosphere and coated in a protective, non-reactive oil (e.g., Paratone-N) before being flash-cooled in a stream of cold nitrogen gas.
- **Data Collection:** The mounted crystal is placed on a diffractometer equipped with a suitable X-ray source (e.g., Mo  $\text{K}\alpha$  radiation). A series of diffraction patterns are collected as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods, followed by refinement using full-matrix least-squares on  $F^2$ . This refinement process optimizes the atomic positions and thermal parameters to achieve the best fit between the calculated and observed diffraction patterns. The final refined structure provides precise bond lengths, bond angles, and overall molecular geometry as reported in Table 2.

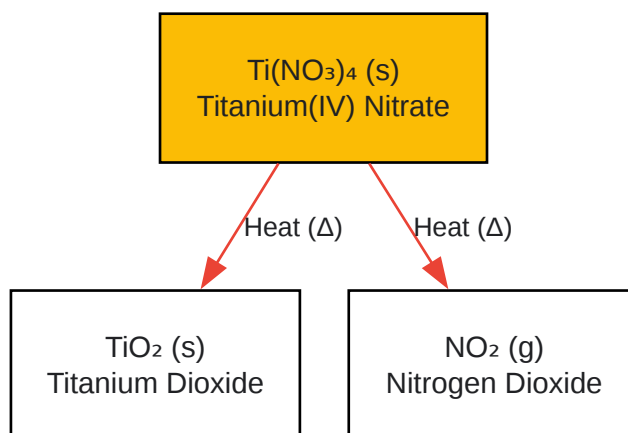
## Visualizations

The following diagrams illustrate key workflows and chemical relationships for **titanium(IV) nitrate**.



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Caption: Experimental workflow for the synthesis and characterization of  $\text{Ti}(\text{NO}_3)_4$ .



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